

(6E)-6-Nonen-1-ol chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-Nonen-1-ol, (6E)-

Cat. No.: B3051157

[Get Quote](#)

In-depth Technical Guide: (6E)-6-Nonen-1-ol

For Researchers, Scientists, and Drug Development Professionals

Introduction

(6E)-6-Nonen-1-ol is an organic compound classified as an unsaturated fatty alcohol. Its structure consists of a nine-carbon chain with a hydroxyl group at one end and a carbon-carbon double bond in the trans or E configuration at the sixth carbon position. This technical guide provides a summary of its chemical structure, properties, and available data.

Chemical Structure and Properties

The fundamental characteristics of (6E)-6-Nonen-1-ol are summarized below.

Table 1: Chemical and Physical Properties of (6E)-6-Nonen-1-ol

Property	Value	Source
Chemical Formula	C ₉ H ₁₈ O	[1][2][3]
Molecular Weight	142.24 g/mol	[2][4]
IUPAC Name	(6E)-Non-6-en-1-ol	[4]
CAS Registry Number	31502-19-9	[1][3]
Boiling Point	115 °C at 20 mmHg	[2]
Density	0.85 g/mL	[2]
Refractive Index	1.4510	[2]
Solubility	Soluble in alcohol. Estimated water solubility of 619.3 mg/L at 25 °C.	
Appearance	Colorless to pale yellow liquid (estimated).	

Spectroscopic Data

Spectroscopic analysis is crucial for the structural elucidation and confirmation of chemical compounds.

Mass Spectrometry

The National Institute of Standards and Technology (NIST) provides mass spectrometry data for (6E)-6-Nonen-1-ol, which can be utilized for its identification.[1]

Nuclear Magnetic Resonance (NMR) Spectroscopy

A thorough search of publicly available scientific literature and databases did not yield specific ¹H NMR or ¹³C NMR spectroscopic data for (6E)-6-Nonen-1-ol. This information is essential for the unambiguous confirmation of its chemical structure.

Synthesis and Experimental Protocols

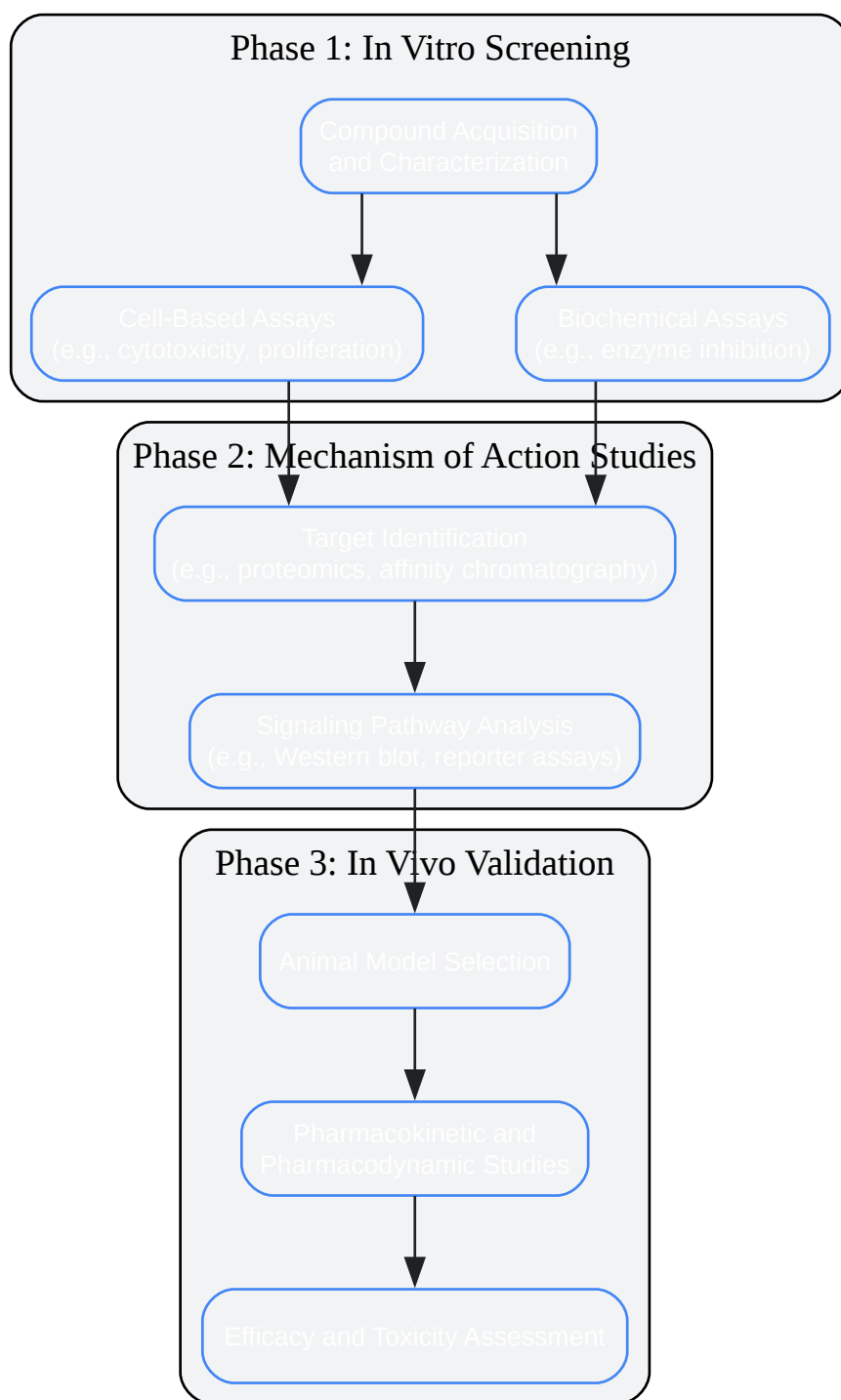
Detailed and reproducible experimental protocols for the synthesis of (6E)-6-Nonen-1-ol are not readily available in the public scientific literature. For researchers requiring this compound, custom synthesis by a specialized chemical provider or development of a synthetic route based on general organic chemistry principles would be necessary. A potential synthetic approach could involve the Wittig reaction or other olefination methods to introduce the trans-double bond, followed by functional group manipulations to yield the primary alcohol.

Biological Activity and Signaling Pathways

Currently, there is a lack of published research detailing the biological activity of (6E)-6-Nonen-1-ol or its involvement in any specific signaling pathways. This presents an opportunity for novel research into the potential pharmacological or biological effects of this compound. Given its structural similarity to other fatty alcohols that exhibit biological activities, it could be a candidate for screening in various biological assays.

Experimental Workflow for Investigating Biological Activity

For researchers interested in exploring the biological effects of (6E)-6-Nonen-1-ol, a general experimental workflow is proposed.



[Click to download full resolution via product page](#)

Figure 1. A generalized workflow for the investigation of the biological activity of a novel compound like (6E)-6-Nonen-1-ol.

Conclusion

(6E)-6-Nonen-1-ol is a fatty alcohol with well-defined chemical and physical properties. However, there is a significant gap in the publicly available scientific literature regarding its synthesis, comprehensive spectroscopic characterization (specifically NMR data), and biological activity. This presents a clear opportunity for further research to explore the potential applications of this compound in various scientific and industrial fields, including drug discovery and materials science. Researchers are encouraged to undertake studies to synthesize and characterize this molecule and to investigate its biological profile.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. kubikat.org [kubikat.org]
- 2. researchgate.net [researchgate.net]
- 3. spectrabase.com [spectrabase.com]
- 4. Bioactivation of 6-aminochrysene by animal and human hepatic preparations: contributions of microsomal and cytosolic enzyme systems. | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [(6E)-6-Nonen-1-ol chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3051157#6e-6-nonen-1-ol-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com